

# Industrial applications of ethyl phenethyl acetal.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl phenethyl acetal*

Cat. No.: *B150114*

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An In-depth Technical Guide to the Industrial Applications of Phenethyl Acetate

## Introduction

A review of chemical literature and industrial applications indicates that the term "**ethyl phenethyl acetal**" is not commonly used to refer to a specific, widely commercialized substance. It is likely that the intended compound of interest is phenethyl acetate, a significant aroma chemical with extensive applications in the fragrance, flavor, and cosmetic industries. This guide will focus primarily on phenethyl acetate, while also providing concise summaries of related compounds, namely ethyl phenylacetate and various acetals of phenethyl alcohol, to clarify potential ambiguities.

This technical guide is designed for researchers, scientists, and professionals in drug development, offering a comprehensive overview of the industrial uses, physicochemical properties, and synthesis of phenethyl acetate.

## Phenethyl Acetate: A Core Aroma Chemical

Phenethyl acetate (2-phenylethyl acetate) is the ester formed from phenethyl alcohol and acetic acid. It is a colorless liquid with a characteristic sweet, floral, and fruity aroma, often described as reminiscent of rose and honey<sup>[1][2][3]</sup>. This pleasant scent profile has established it as a staple ingredient in a multitude of consumer products.

## Industrial Applications

The primary industrial applications of phenethyl acetate are in the fragrance and flavor sectors, with growing use in cosmetics and personal care products.

- **Fragrance Industry:** Phenethyl acetate is a versatile and widely used component in perfumery[3][4][5]. Its sweet, rosy, and honey-like notes make it an essential ingredient in floral fragrances such as rose, jasmine, hyacinth, and lilac[3][4]. It is valued for its ability to blend well with other aroma chemicals and for its fixative properties, which help to prolong the scent of more volatile components. Typical usage concentrations in fragrance concentrates can range from 1% to 10%, and in some cases, may be significantly higher[3][4][5].
- **Flavor Industry:** In the flavor industry, phenethyl acetate is used to impart fruity and floral notes to a variety of food products[6][7]. It is particularly effective in enhancing flavors like peach, apricot, apple, and grape. Its honey-like undertones also complement caramel, butter, and vanilla profiles in confectionery, baked goods, and dairy products[7]. It is a FEMA GRAS (Generally Recognized As Safe) substance (FEMA number 2857) for use in food[1][8].
- **Cosmetics and Personal Care:** Due to its pleasant aroma, phenethyl acetate is incorporated into a wide range of cosmetic and personal care products, including soaps, lotions, creams, and deodorants, to provide a lasting floral scent[3].

## Quantitative Data

The following tables summarize the key quantitative data for phenethyl acetate.

Table 1: Physicochemical Properties of Phenethyl Acetate

Property	Value	Reference
CAS Number	103-45-7	[1][9]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][9]
Molecular Weight	164.20 g/mol	[1][9]
Appearance	Colorless to pale yellow liquid	[1][6]
Boiling Point	238-239 °C	[6][9][10]
Melting Point	-31 °C	[6][10]
Density	1.030-1.034 g/cm <sup>3</sup>	[9][10]
Refractive Index	1.496-1.502 @ 20°C	[9][10]
Flash Point	105 °C (221 °F)	[9]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[6][10]
Odor Threshold	40 to 200 ppb	[9]

Table 2: Typical Usage Levels of Phenethyl Acetate

Application	Concentration Range	Reference
Perfumery	1% - 10% (can be higher)	[1][3][4][5]
Flavor Concentrate	Up to 10 ppm	

## Experimental Protocols

The synthesis of phenethyl acetate can be achieved through both traditional chemical methods and enzymatic routes. Enzymatic synthesis is gaining favor due to its milder reaction conditions and higher selectivity, aligning with the growing demand for "natural" ingredients.

## Chemical Synthesis: Esterification

A common method for producing phenethyl acetate is the direct esterification of phenethyl alcohol with acetic acid or acetic anhydride, typically in the presence of an acid catalyst.

Protocol:

- **Reactants:** Combine phenethyl alcohol and a molar excess of acetic acid in a round-bottom flask equipped with a reflux condenser.
- **Catalyst:** Add a catalytic amount of a strong acid, such as sulfuric acid.
- **Reaction:** Heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques like gas chromatography (GC).
- **Work-up:** After cooling, the reaction mixture is washed with water to remove excess acetic acid and catalyst. This is followed by a wash with a sodium bicarbonate solution to neutralize any remaining acid, and then a final wash with brine.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., sodium sulfate) and then purified by fractional distillation under reduced pressure to yield pure phenethyl acetate.

## Enzymatic Synthesis: Transesterification

Enzymatic synthesis often employs a lipase, such as Novozym 435 (immobilized *Candida antarctica* lipase B), to catalyze the transesterification between phenethyl alcohol and an acyl donor like vinyl acetate or ethyl acetate.

Protocol:

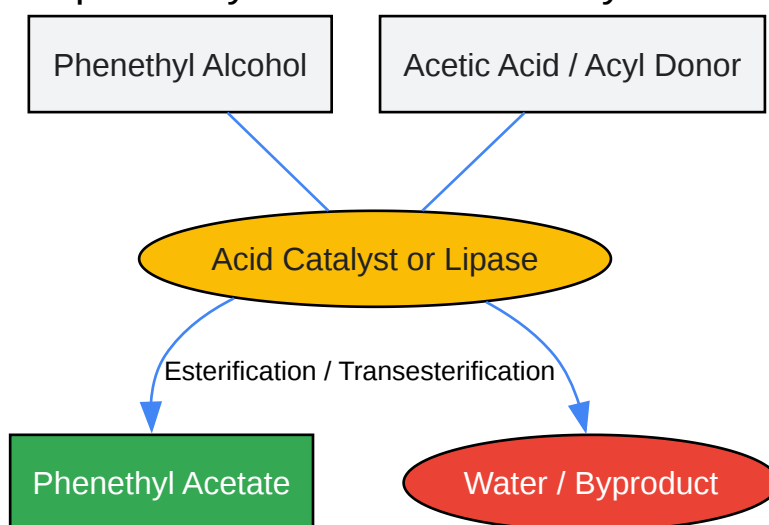
- **Reactants:** In a suitable solvent (e.g., n-hexane) or in a solvent-free system, combine phenethyl alcohol and an acyl donor (e.g., vinyl acetate).
- **Enzyme:** Add the immobilized lipase (e.g., Novozym 435).
- **Reaction:** The mixture is incubated at a controlled temperature (e.g., 40-60°C) with agitation for a specified duration (e.g., several hours to a day)<sup>[2][11][12]</sup>.
- **Monitoring:** The conversion to phenethyl acetate is monitored using GC analysis of samples taken at regular intervals<sup>[11]</sup>.

- Enzyme Recovery: Post-reaction, the immobilized enzyme can be recovered by simple filtration and washed for reuse[11][13].
- Purification: The product mixture is then purified, typically by vacuum distillation, to isolate the phenethyl acetate.

## Visualizations

### Synthesis Pathway of Phenethyl Acetate

#### Simplified Synthesis of Phenethyl Acetate

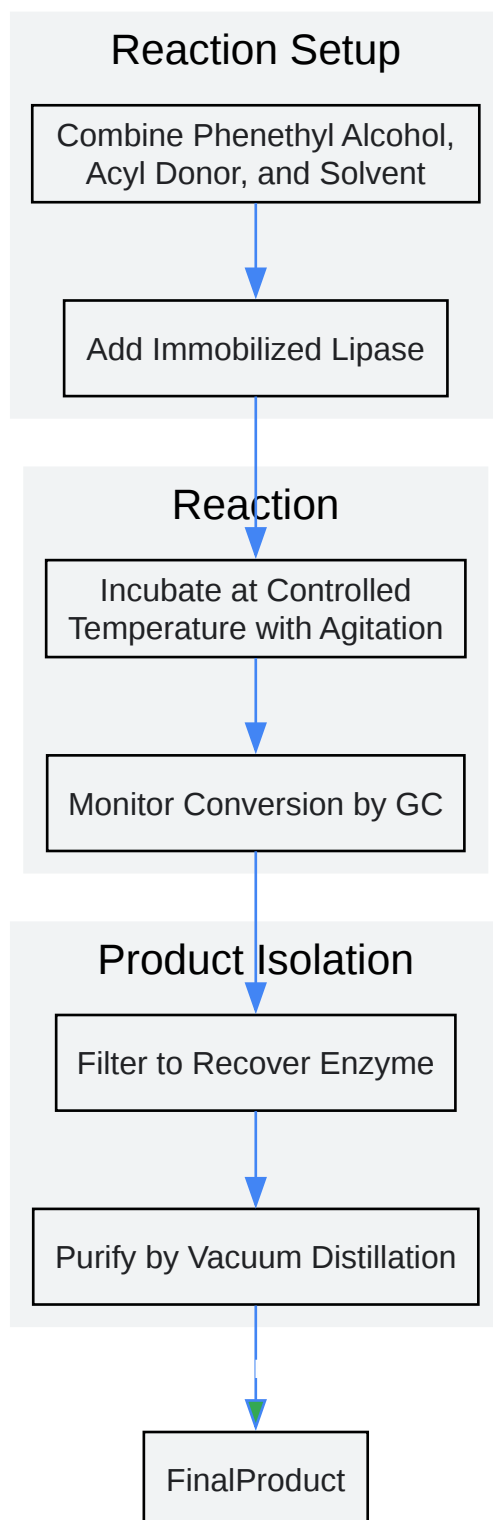


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Caption: Synthesis of Phenethyl Acetate.

## Experimental Workflow for Enzymatic Synthesis

## Workflow for Enzymatic Synthesis of Phenethyl Acetate

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Caption: Enzymatic Synthesis Workflow.

## Related Compounds

### Ethyl Phenylacetate

Ethyl phenylacetate (CAS 101-97-3) is another important aroma chemical, often confused with phenethyl acetate due to its similar name. It possesses a sweet, honey-like floral aroma and is also used in fragrances and flavors[14]. However, its chemical structure and some of its sensory nuances differ from those of phenethyl acetate.

Table 3: Physicochemical Properties of Ethyl Phenylacetate

Property	Value	Reference
CAS Number	101-97-3	[14]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[14]
Molecular Weight	164.20 g/mol	
Boiling Point	227 °C	
Density	1.033 g/cm <sup>3</sup>	

### Acetals of Phenethyl Alcohol

The term "**ethyl phenethyl acetal**" could also be interpreted as an acetal formed from phenethyl alcohol and acetaldehyde. One such compound is acetaldehyde **ethyl phenethyl acetal** (CAS 2556-10-7). These compounds are also used in the fragrance industry, typically to impart green and floral notes[15].

Table 4: Physicochemical Properties of Acetaldehyde **Ethyl Phenethyl Acetal**

Property	Value	Reference
CAS Number	2556-10-7	[15]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub>	
Molecular Weight	194.27 g/mol	
Appearance	Colorless liquid	
Odor Profile	Green, floral	
Specific Gravity	0.953-0.961 @ 25°C	[15]
Refractive Index	1.478-1.483 @ 20°C	[15]

## Conclusion

Phenethyl acetate is a cornerstone of the fragrance and flavor industries, prized for its sweet, rosy, and honey-like aroma. Its versatility and cost-effectiveness ensure its continued widespread use in a vast array of consumer products. While the term "**ethyl phenethyl acetal**" is ambiguous, the extensive industrial applications and available technical data strongly point to phenethyl acetate as the compound of primary interest. The ongoing development of green synthesis methods, such as enzymatic catalysis, is further solidifying its importance in the market. This guide provides a foundational understanding of its applications, properties, and synthesis for professionals in related scientific fields.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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